Assessing the Performance of 5-Carboxyvanillic Acid-Based Polymers

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Compound of Interest

Compound Name:	*5-Carboxyvanillic acid*
CAS No.:	*2134-91-0*
Cat. No.:	*B1200343*

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Executive Summary: The Case for 5-CVA

The transition from fossil-based aromatics to bio-based alternatives has long been hindered by the "performance gap."[1] While alternatives like Polylactic Acid (PLA) suffer from low thermal stability, **5-Carboxyvanillic acid** (5-CVA) has emerged as a structural analogue to terephthalic acid and isophthalic acid that does not compromise on performance.[1]

Derived from lignin (specifically the biphenyl 5,5'-dehydrodivanillate, DDVA), 5-CVA possesses a unique asymmetric dicarboxylic acid structure with a methoxy substituent.[1][2] This structural rigidity translates directly into superior thermal properties for its resulting polyesters, most notably Poly(ethylene 5-carboxyvanillate) (PEC), which exhibits a glass transition temperature (

) significantly higher than commercial PET.[1]

Comparative Performance Analysis

The following data consolidates experimental findings and predictive modeling (PolyID) to benchmark PEC against industry standards (PET) and leading bio-based contenders (PEF).

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Table 1: Thermal and Structural Benchmarks

Property	PEC (Bio-Based)	PET (Fossil Standard)	PEF (Furan-Based)	Implication
Monomer Source	Lignin (Vanillin/DDVA)	Crude Oil (Terephthalic Acid)	Sugars (FDCA)	PEC valorizes lignin waste streams.[1][3]
Glass Transition ( )	106°C – 112°C	72°C – 80°C	85°C – 87°C	PEC offers superior heat resistance for hot-fill applications.[1]
Melting Point ( )	Amorphous / Semicrystalline	260°C	211°C	PEC processing window is similar to PET but requires careful catalyst control.
Decomposition ( )	~310°C - 330°C	400°C	370°C	PEC is stable at processing temps but degrades earlier than PET.[1]
Structural Rigidity	High (Benzene ring + Methoxy steric hindrance)	High (Benzene ring)	High (Furan ring)	The methoxy group in PEC restricts chain rotation, boosting .

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Key Insight: The

of PEC (~110°C) is its defining advantage. While PEF improves upon PET's barrier properties, PEC outperforms both in thermal stability, making it a viable candidate for engineering plastics where PET fails (e.g., hot beverage containers, sterilizable medical devices).[1]

Experimental Protocols

To replicate these findings, strictly controlled synthesis and characterization protocols are required.

Protocol A: Monomer Synthesis (Chemo-Enzymatic Route)

Rationale: Direct chemical oxidation of vanillin often yields mixtures. The bio-engineered route using Pseudomonas putida provides high specificity. However, for lab-scale polymer assessment, a chemical oxidation route from 5-formylvanillic acid is often more accessible.[1]

Chemical Workflow:

- Starting Material: Vanillic Acid.[2][4]
- Formylation: React with hexamethylenetetramine in glacial acetic acid to yield 5-formylvanillic acid.[1]
- Oxidation: Treat with alkaline silver oxide (

) to oxidize the aldehyde at position 5 to a carboxylic acid.[2]
- Purification: Recrystallization from water/ethanol to achieve >99% purity (Critical for high molecular weight polymerization).

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Protocol B: Melt Polycondensation of PEC

Rationale: A two-stage melt polycondensation is standard for aromatic polyesters to drive the equilibrium toward high molecular weight by removing ethylene glycol (EG).[1]

Reagents:

- Monomer: **5-Carboxyvanillic Acid** (5-CVA)[1][4][5]
- Diol: Ethylene Glycol (Excess, 2.2:1 molar ratio)[1]
- Catalyst: Antimony Trioxide (

) or Titanium Tetrabutoxide (

) (300-500 ppm)

Step-by-Step Methodology:

- Esterification (Stage I):
  - Load 5-CVA and EG into a glass reactor with a mechanical stirrer and nitrogen inlet.
  - Heat to 190–200°C under

    flow.
  - Validation: Monitor water distillation. Reaction is complete when water evolution ceases (approx. 4-6 hours).[1]
  - Product: Bis(hydroxyethyl)-5-carboxyvanillate oligomers.[1]
- Polycondensation (Stage II):
  - Add catalyst (

).
  - Raise temperature to 260–270°C.

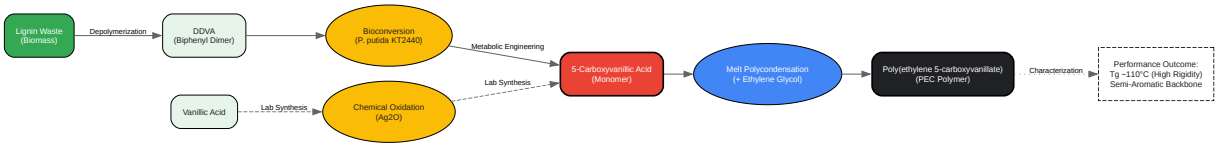
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- Apply high vacuum gradually (< 50 Pa) to remove excess EG.
- Duration: 3–5 hours. Stop when torque on the stirrer stabilizes (indicating max viscosity).

- Workup:
  - Cool reactor under nitrogen.
  - Dissolve polymer in trifluoroacetic acid (TFA) or chloroform/phenol mixture for characterization.
  - Precipitate in cold methanol to purify.

Mandatory Visualization: Synthesis & Logic

The following diagram illustrates the synthesis pathway and the structure-property relationship logic.



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Caption: Synthesis pathways for PEC polymer from Lignin (Bio-route) or Vanillic Acid (Chemical route), highlighting the central role of the 5-CVA monomer.

Characterization & Validation Framework

To ensure scientific integrity (E-E-A-T), use this self-validating testing triad.

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Structural Confirmation (-NMR)

- Solvent: TFA-d or

  /TFA mixture.[1]

- Key Signals: Look for the methoxy group singlet (~3.8 ppm) and the aromatic protons.

- Validation: The ratio of ethylene glycol protons (OCH2CH2O) to aromatic protons must be consistent with the repeating unit structure. Excess EG signals indicate incomplete polymerization.

Thermal Profiling (DSC)

- Protocol: Heat-Cool-Heat cycle (-20°C to 280°C) at 10°C/min.

- Critical Observation: Measure

  from the second heating scan to remove thermal history.

- Success Metric:

  must be >100°C. If

  < 90°C, the molecular weight (

) is likely too low (oligomers).

Degradation Analysis (TGA)[6]

- Protocol: Ramp from 50°C to 600°C under Nitrogen.

- Metric: Record

  (temperature at 5% weight loss).

- Validation: Ensure the polymer is solvent-free.[1] A premature weight loss < 200°C indicates trapped solvent or unreacted monomer.

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